

# Frequently Asked Questions (FAQs) - General Handling

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## Compound of Interest

Compound Name: 2-Ethynylpyridine

Cat. No.: B158538

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Q1: What are the primary hazards associated with **2-Ethynylpyridine**?

A1: **2-Ethynylpyridine** is classified as a combustible liquid.[1][2][3] It is known to cause skin irritation, serious eye irritation, and may cause respiratory irritation.[3][4]

Q2: What personal protective equipment (PPE) is mandatory when handling this chemical?

A2: When handling **2-Ethynylpyridine**, it is essential to wear appropriate personal protective equipment. This includes chemical-resistant gloves, protective clothing to prevent skin exposure, and safety goggles or a face shield that complies with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1] In some cases, a dust mask (type N95, US) may also be recommended.

Q3: What are the proper storage conditions for **2-Ethynylpyridine**?

A3: **2-Ethynylpyridine** should be stored in a tightly closed container in a dry, cool, and well-ventilated place.[1][5] It is recommended to keep it refrigerated at a temperature between 2-8°C.[5] The storage area should be kept away from heat, sparks, open flames, and other sources of ignition.[1][2] It is also advised to handle the compound under an inert gas and protect it from moisture.[2][5] The chemical may darken during storage, but this typically does not affect its purity.

Q4: What materials are incompatible with **2-Ethynylpyridine**?

A4: **2-Ethynylpyridine** is incompatible with acids and oxidizing agents.[1] Contact with these materials should be avoided to prevent hazardous reactions.

## Troubleshooting Guide - Spills and Exposure

Q1: How should I respond to a small spill of **2-Ethynylpyridine** in the lab?

A1: For a small spill, first ensure adequate ventilation and remove all sources of ignition.[1] Wear appropriate PPE, including respiratory protection if necessary.[5] Contain the spill using an inert, non-combustible absorbent material such as sand, earth, or vermiculite.[1][4] Use spark-proof tools to collect the absorbed material and place it into a suitable, closed container for disposal as hazardous waste.[1][4] After the material has been removed, decontaminate the area.[6] Do not let the product enter drains.[5]

Q2: What are the first aid measures in case of accidental exposure?

A2: The following first aid procedures should be followed in case of exposure:

- Eye Contact: Immediately rinse the eyes with plenty of water for at least 15 minutes, making sure to also rinse under the eyelids. Seek medical attention.[1][3]
- Skin Contact: Wash the affected area immediately with plenty of soap and water for at least 15 minutes. If skin irritation occurs or persists, seek medical attention.[1][3] Contaminated clothing should be removed and washed before reuse.[3]
- Inhalation: Move the individual to fresh air. If the person is not breathing, provide artificial respiration. If symptoms such as difficulty breathing occur, seek medical attention.[1][3]
- Ingestion: Do NOT induce vomiting. Clean the mouth with water and have the person drink plenty of water afterwards. Seek immediate medical attention.[1][3]

Q3: What happens if **2-Ethynylpyridine** is heated?

A3: **2-Ethynylpyridine** is a combustible liquid and poses a risk of ignition when exposed to heat, flames, or sparks.[1] Containers may explode when heated.[1][3] Thermal decomposition can lead to the release of irritating gases and vapors, including nitrogen oxides (NOx), carbon monoxide (CO), and carbon dioxide (CO2).[1] In case of a fire, use carbon dioxide, dry

chemical, or alcohol-resistant foam to extinguish it.<sup>[1]</sup> Water spray or mist can be used to cool closed containers.<sup>[1][3]</sup>

## Data Presentation

Table 1: Physical and Chemical Properties of **2-Ethynylpyridine**

Property	Value	Reference(s)
CAS Number	1945-84-2	<sup>[1]</sup>
Molecular Formula	C7H5N	<sup>[3]</sup>
Molecular Weight	103.12 g/mol	<sup>[3]</sup>
Appearance	Colorless to dark brown liquid	<sup>[3][7][8]</sup>
Boiling Point	85 °C @ 12-16 mmHg	<sup>[5][7][9]</sup>
Density	1.021 g/mL @ 25 °C	<sup>[5][7]</sup>
Flash Point	76 °C / 168.8 °F	<sup>[1]</sup>
Refractive Index	n <sub>20</sub> /D 1.56	
Water Solubility	Soluble	<sup>[7][10]</sup>

Table 2: Toxicological Data for **2-Ethynylpyridine**

Toxicity Metric	Value	Remarks	Reference(s)
Oral LD50 (ATE)	> 2000 mg/kg	Based on ATE data, classification criteria not met.	[1]
Dermal LD50 (ATE)	> 2000 mg/kg	Based on ATE data, classification criteria not met.	[1]
Vapor LC50 (ATE)	> 20 mg/L	Based on ATE data, classification criteria not met.	[1]
Health Hazards	Skin Irritant, Eye Irritant, Respiratory Irritant	Causes skin irritation, serious eye irritation, and may cause respiratory irritation.	[3][4]

ATE: Acute Toxicity Estimate. The toxicological properties have not been fully investigated.[1]

## Experimental Protocols

### Protocol 1: Standard Procedure for Handling and Dispensing **2-Ethynylpyridine**

- Preparation: Before handling, ensure the work area, typically a chemical fume hood, is clean and uncluttered. Verify that an appropriate fire extinguisher (CO2 or dry chemical) and spill cleanup kit are readily accessible.
- Personal Protective Equipment (PPE): Don all required PPE, including a lab coat, chemical-resistant gloves, and safety goggles.
- Inert Atmosphere: If the experiment is sensitive to air or moisture, set up the apparatus to operate under an inert atmosphere (e.g., nitrogen or argon). **2-Ethynylpyridine** should be handled under inert gas.[2][5]
- Dispensing: Keep the container of **2-Ethynylpyridine** tightly closed when not in use.[1] Use spark-proof tools for handling.[11] Dispense the required amount slowly and carefully to

avoid splashing.

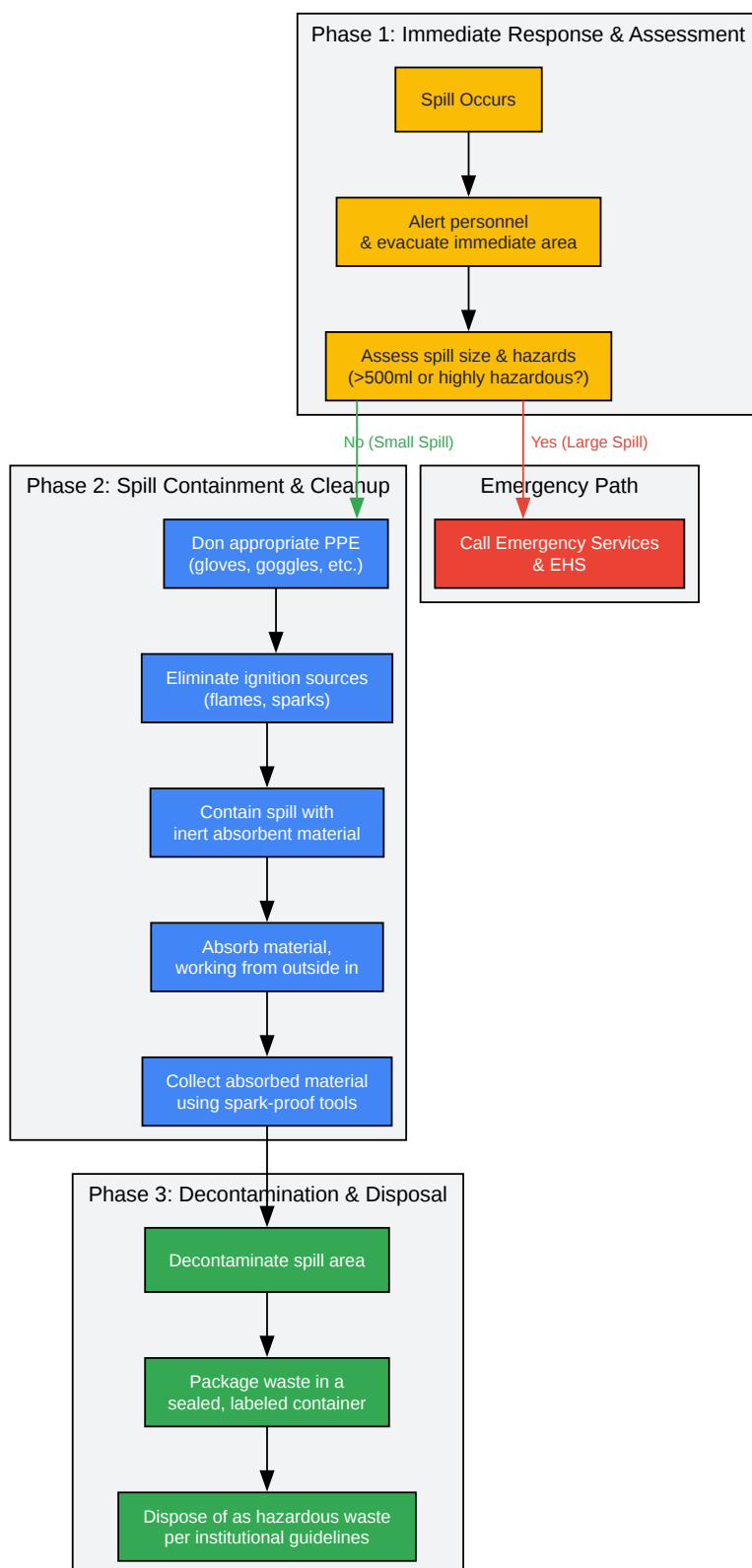
- Post-Handling: Tightly reseal the container and return it to its designated refrigerated storage location (2-8°C).[1][5] Clean any contaminated surfaces and equipment. Dispose of any contaminated disposable materials (e.g., pipette tips, wipes) as hazardous waste according to institutional guidelines.
- Hand Washing: Wash hands thoroughly with soap and water after handling is complete.[2]

#### Protocol 2: Synthesis of **2-Ethynylpyridine** (for reference)

The following is a general procedure for the synthesis of **2-ethynylpyridine** from 2-pyridynyltrimethylsilane:

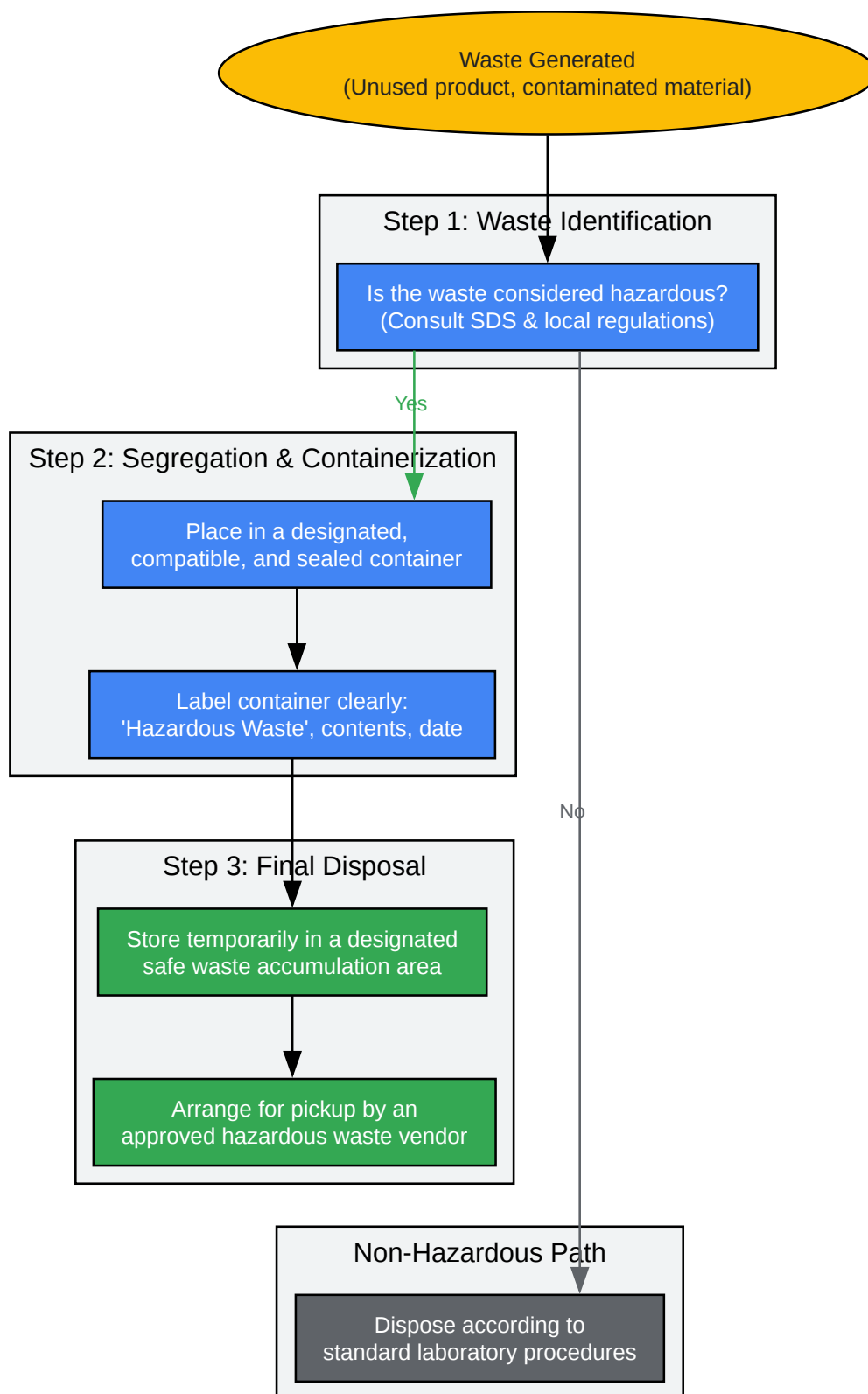
- Dissolve 2-((trimethylsilyl)ethynyl)pyridine (1.0 mmol) in a mixed solvent of methanol/dichloromethane (2 mL/1 mL).[7]
- Cool the reaction system to 0 °C.[7]
- Add potassium hydroxide (2.0 mmol) to the solution.[7]
- Stir the reaction mixture for 30 minutes at 0 °C.[7]
- Quench the reaction with deionized water.[7]
- Extract the mixture with dichloromethane (2 x 3 mL).[7]
- Combine the organic phases, dry with anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield the **2-ethynylpyridine** product.[7]

## Visual Workflow Guides



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Caption: Workflow for handling a **2-Ethynylpyridine** spill.



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Caption: Decision tree for the disposal of **2-Ethynylpyridine** waste.

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